The Mechanistic Challenge of Gem-Dimethyl Carbons

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Compound of Interest

Compound Name:	*3-(2-bromophenyl)-2,2-dimethylpropan-1-ol*
CAS No.:	*149080-25-1*
Cat. No.:	*B3433138*

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In structural elucidation, gem-dimethyl groups (two methyl groups attached to the same carbon) present a unique analytical challenge. While their

C NMR chemical shifts typically resonate in the aliphatic region between 15 and 35 ppm, their spectral behavior is entirely dictated by molecular symmetry.

If the molecule possesses a plane of symmetry or rapid bond rotation that interchanges the two methyls, they are chemically equivalent (homotopic or enantiotopic) and will appear as a single

C signal of double intensity. However, if the gem-dimethyl group is situated near a chiral center, the two methyl carbons become diastereotopic. Because they cannot be interchanged by any symmetry operation, they exist in distinct magnetic environments and produce two separate, anisochronous signals (1)[1].

The chemical shift difference (

) between these diastereotopic methyls can range from a massive 5.0 ppm down to a nearly indistinguishable 0.05 ppm. This splitting is primarily caused by differential steric compression (

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-gauche effects) and magnetic anisotropy from adjacent functional groups (2)[2]. Accurately predicting which signal belongs to the pro-R methyl and which belongs to the pro-S methyl is critical for assigning the correct stereochemistry in complex natural products and pharmaceuticals.

Comparative Analysis of NMR Prediction Platforms

To assign diastereotopic gem-dimethyls, researchers rely on computational prediction tools. We evaluated three primary methodologies: Empirical Predictors, Quantum Mechanical (DFT) Calculations, and Machine Learning (3D GNN) Models.

- Empirical/Database Predictors (e.g., ACD/Labs, Mnova NMRPredict): These tools rely on 2D topological HOSE (Hierarchical Orthogonal Space Encoding) codes and historical databases. While lightning-fast, they often fail to accurately predict the subtle

  of diastereotopic gem-dimethyls because they do not explicitly calculate 3D conformational ensembles. They exhibit higher error margins, with

  C RMSEs around 2.64–2.74 ppm (3)[3].

- Quantum Mechanical (DFT/GIAO) Calculations: The gold standard for stereochemical assignment. By optimizing explicit 3D geometries and utilizing the Gauge-Independent Atomic Orbital (GIAO) method with implicit solvent models (PCM), DFT accurately captures the

  -gauche effects driving the shift differences. The

  B97X-D/def2-SVP functional combined with linear scaling yields highly accurate

  C predictions with an RMSE of ~1.5 ppm (4)[4].

- Machine Learning (3D GNNs like CASCADE): Emerging as a powerful hybrid, 3D Graph Neural Networks trained on DFT and experimental data offer DFT-level accuracy (1.5 ppm RMSE) but execute in a fraction of the time, bypassing the need for computationally expensive tensor calculations (5)[5].

Quantitative Performance Summary

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Feature	Empirical (ACD/Mnova)	DFT/GIAO (Gaussian/ORCA)	Machine Learning (CASCADE)
C Accuracy (RMSE)	~2.64 - 2.74 ppm	~1.0 - 1.5 ppm	~1.5 ppm
Execution Speed	< 1 second	Hours to Days	< 5 seconds
Diastereotopic Resolution	Poor to Moderate	Excellent	Very Good
Conformational Basis	2D Topology (HOSE)	Explicit 3D Ensembles	3D Structure Input
Primary Use Case	Rapid routine screening	Complex stereochemical proof	High-throughput 3D screening

Step-by-Step Methodologies & Causality

Protocol 1: High-Resolution C NMR Acquisition

To compare experimental data against predictions, the spectrometer must be capable of resolving closely spaced diastereotopic methyls.

- Sample Preparation: Dissolve 15–20 mg of the analyte in 600 µL of CDCl

  . Causality: High concentration is required to achieve a sufficient Signal-to-Noise (S/N) ratio for

  C without requiring excessive scanning times.

- Parameter Optimization (Digital Resolution): On a 600 MHz spectrometer, a

  of 0.05 ppm equals a 7.5 Hz difference. If the digital resolution is poorer than 7.5 Hz/point, the peaks will merge into a single broad signal.

  - Action: Restrict the Spectral Width (SW) strictly to the aliphatic region (e.g., 0–50 ppm) and increase the Time Domain (TD) to 64k or 128k points.

- Processing: Zero-fill to 256k points and apply a mild exponential window function (Line Broadening = 0.5 Hz). Causality: Aggressive line broadening will artificially merge the diastereotopic peaks, destroying the structural data.

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Protocol 2: DFT/GIAO Prediction & Self-Validation Workflow

Because flexible molecules exist as an ensemble of rapidly interconverting conformers at room temperature, calculating only the global minimum will result in massive prediction errors. The protocol below acts as a self-validating system:

- Conformational Search: Use CREST (xTB) to generate a low-energy conformational ensemble within a 3.0 kcal/mol window.
- Geometry Optimization: Optimize all conformers at the B3LYP-D3/6-311G(d,p) level using a PCM solvent model.
- NMR Shielding Calculation: Run GIAO calculations at the

  B97X-D/def2-SVP level.
- Boltzmann Averaging: Calculate the population-weighted average of the isotropic shielding tensors for the pro-R and pro-S methyl carbons across all conformers. Causality: The NMR timescale is much slower than molecular rotation; the observed shift is the exact Boltzmann average of the ensemble.
- Self-Validation via DP4+: Feed the experimental

  and the computed

  into the DP4+ statistical framework. If the probability assignment for the stereocenter is <95%, the system flags the result. Causality: A low DP4+ score automatically invalidates the assignment, dictating that the user must acquire a 2D NOESY spectrum to experimentally prove through-space proximity rather than relying solely on chemical shifts.

Logical Workflow Visualization

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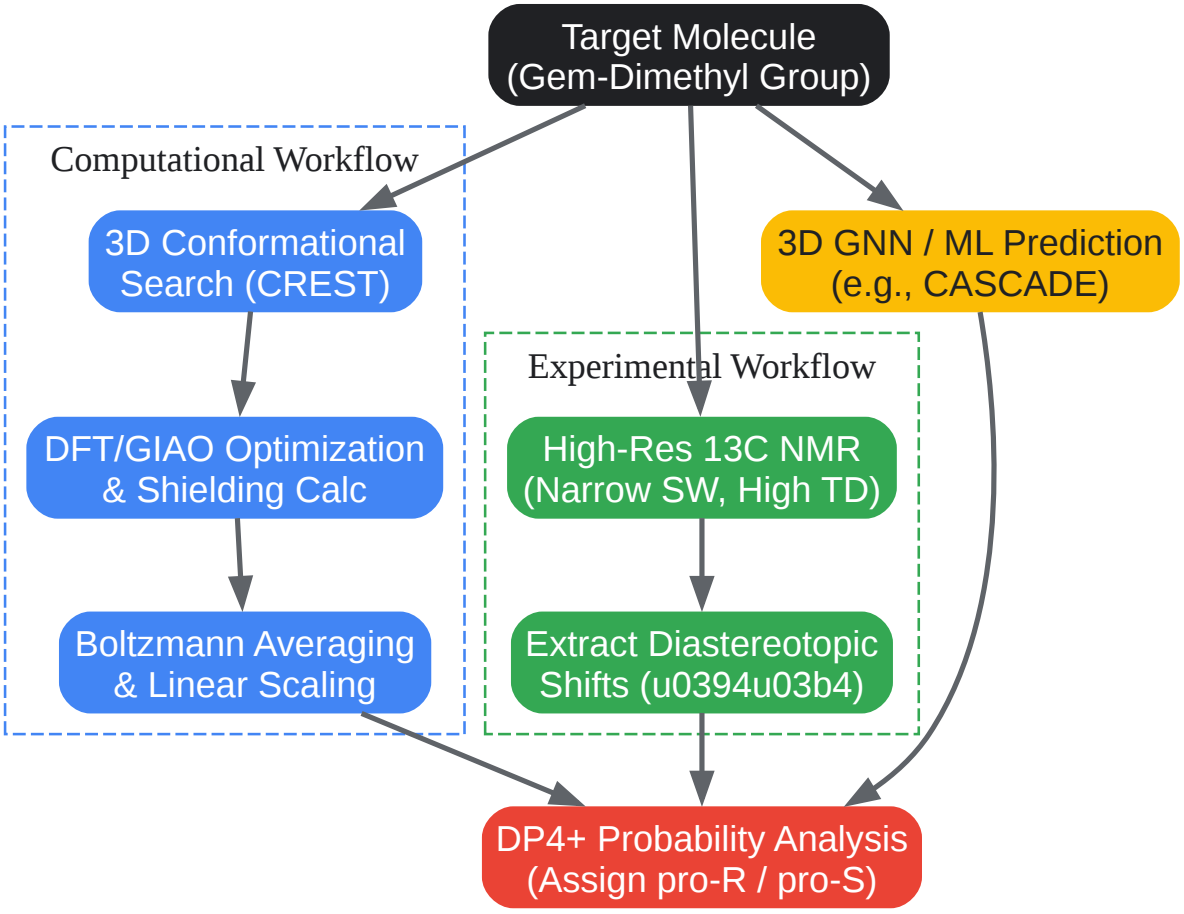

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Logical workflow for resolving and assigning diastereotopic gem-dimethyl carbons.

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